

Hexabromobenzene-13C6 safety data sheet and handling precautions

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Compound of Interest

Compound Name: Hexabromobenzene-13C6

Cat. No.: B15582477

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Hexabromobenzene-13C6: A Technical Safety and Handling Guide

This guide provides a comprehensive overview of the safety data and handling precautions for **Hexabromobenzene-13C6**. It is intended for researchers, scientists, and professionals in drug development who may work with this substance. The information is compiled from various safety data sheets and scientific resources, with a focus on presenting clear, actionable guidance. It is important to note that **Hexabromobenzene-13C6** is often supplied as a solution in a solvent, such as toluene, which introduces additional hazards that must be considered.

Hazard Identification and Classification

Hexabromobenzene is classified as a hazardous substance. The isotopically labeled **Hexabromobenzene-13C6** is expected to have a similar toxicological profile. When supplied in a solvent like toluene, the mixture is considered hazardous and flammable.

GHS Classification: According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), Hexabromobenzene is associated with the following hazards[1]:

- Acute Toxicity (Oral, Dermal, Inhalation): Category 4. Harmful if swallowed, in contact with skin, or if inhaled[2].
- Skin Corrosion/Irritation: Category 2. Causes skin irritation[2][3].

- Serious Eye Damage/Eye Irritation: Category 2. Causes serious eye irritation[2][3].
- Specific Target Organ Toxicity (Single Exposure): Category 3, targeting the respiratory system[1][3].

Products that are solutions of **Hexabromobenzene-13C6** in toluene carry additional classifications related to the solvent, including[4][5][6][7]:

- Flammable Liquids: Category 2 or 3.
- Reproductive Toxicity: Category 2. Suspected of damaging the unborn child.
- Aspiration Hazard: Category 1. May be fatal if swallowed and enters airways.
- Specific Target Organ Toxicity (Repeated Exposure): Category 2. May cause damage to organs through prolonged or repeated exposure.

Hazard Statements (H-Statements):

- H225/H226: Highly flammable liquid and vapor / Flammable liquid and vapor[4][6].
- H302/H312/H332: Harmful if swallowed, in contact with skin, or if inhaled[2].
- H304: May be fatal if swallowed and enters airways[4].
- H315: Causes skin irritation[2][3][6].
- H319: Causes serious eye irritation[2].
- H335/H336: May cause respiratory irritation / May cause drowsiness or dizziness[1][4].
- H361d: Suspected of damaging the unborn child[4].
- H373: May cause damage to organs through prolonged or repeated exposure[4].
- H411/H413: Toxic to aquatic life with long lasting effects / May cause long lasting harmful effects to aquatic life[1][5][6].

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of Hexabromobenzene.

Property	Value	Source(s)
Molecular Formula	C ₆ Br ₆	
Molecular Weight	551.49 g/mol (Unlabeled)	[1][2][8]
557.44 g/mol (¹³ C ₆ Labeled)	[7]	
Appearance	Monoclinic needles or white/pale beige powder	[1][2][9]
Melting Point	>300 °C / 327 °C	[1][8][10]
Boiling Point	205 °C (lit.) / 417.5 °C at 760 mmHg	[9][10]
Flash Point	86 °C (lit.) / 199.6 °C	[9][10]
Solubility in Water	Insoluble (0.16x10 ⁻³ mg/L)	[1][2]
Solubility (Organic)	Soluble in chloroform (10 mg/mL), benzene (10%), and petroleum ether (10%). Slightly soluble in ethanol and diethyl ether.	[1][10]
Log P (Octanol/Water Partition Coefficient)	6.07 / 6.26	[1][9][10]

Handling Precautions and Experimental Protocols

Strict adherence to safety protocols is mandatory when handling **Hexabromobenzene-13C₆**.

3.1. Engineering Controls

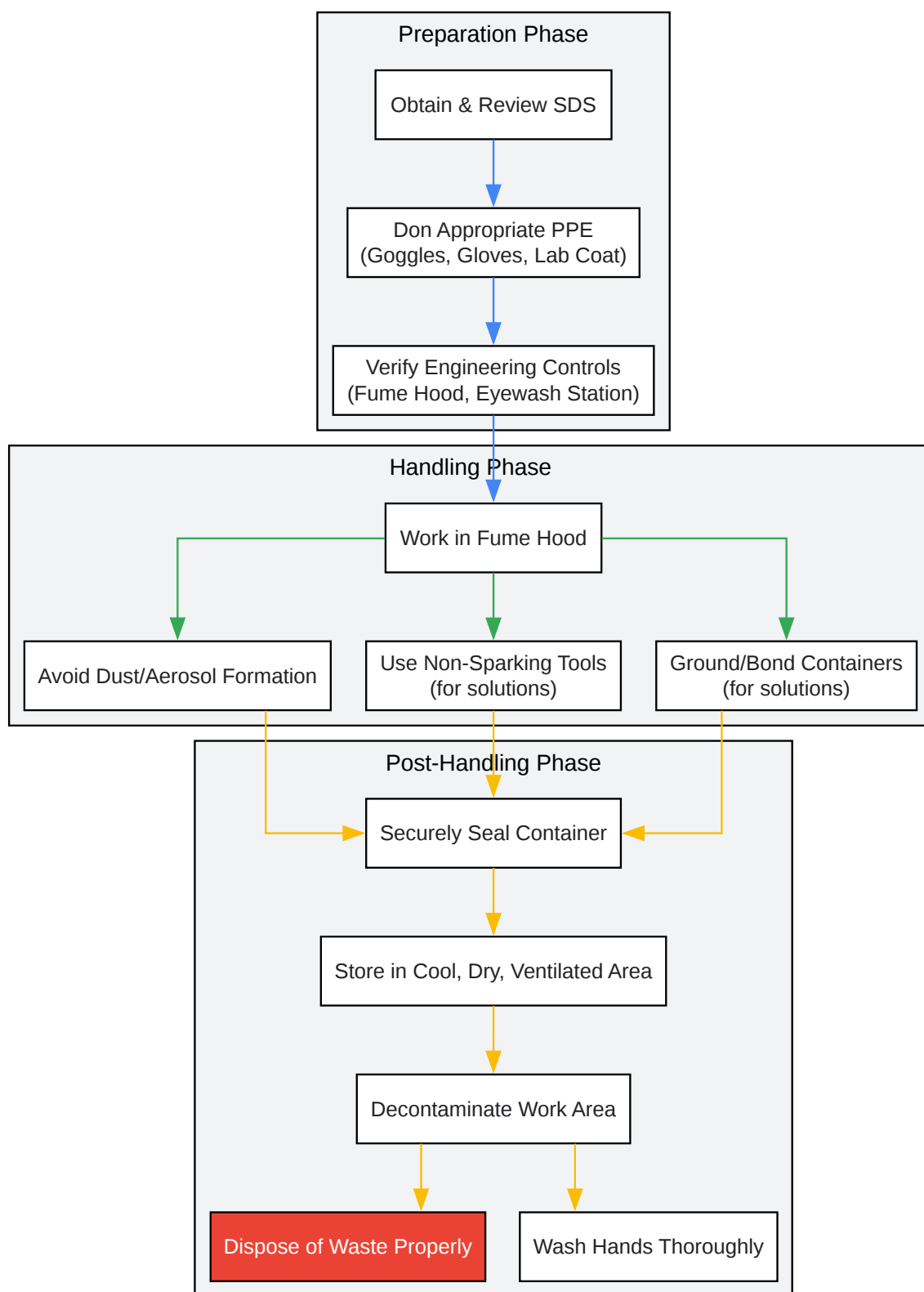
- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize exposure to dust or vapors[5][9][11].

- Use explosion-proof electrical, ventilating, and lighting equipment, especially when handling solutions in flammable solvents[4][5][6].
- Ensure that eyewash stations and safety showers are readily accessible and close to the workstation[11].

3.2. Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards[9][11].
- Skin Protection:
 - Gloves: Handle with chemical-resistant gloves (e.g., nitrile rubber) that have been inspected for integrity before use. The selected gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374[5][9].
 - Clothing: Wear fire/flamm-resistant and impervious clothing to prevent skin contact[9][11].
- Respiratory Protection: If exposure limits are exceeded or if dust/vapors are generated, use a full-face respirator with an appropriate cartridge[9].

3.3. Safe Handling Workflow The following diagram outlines a logical workflow for the safe handling of **Hexabromobenzene-13C6**.



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Caption: Workflow for Safe Handling of **Hexabromobenzene-13C6**.

3.4. Storage Requirements

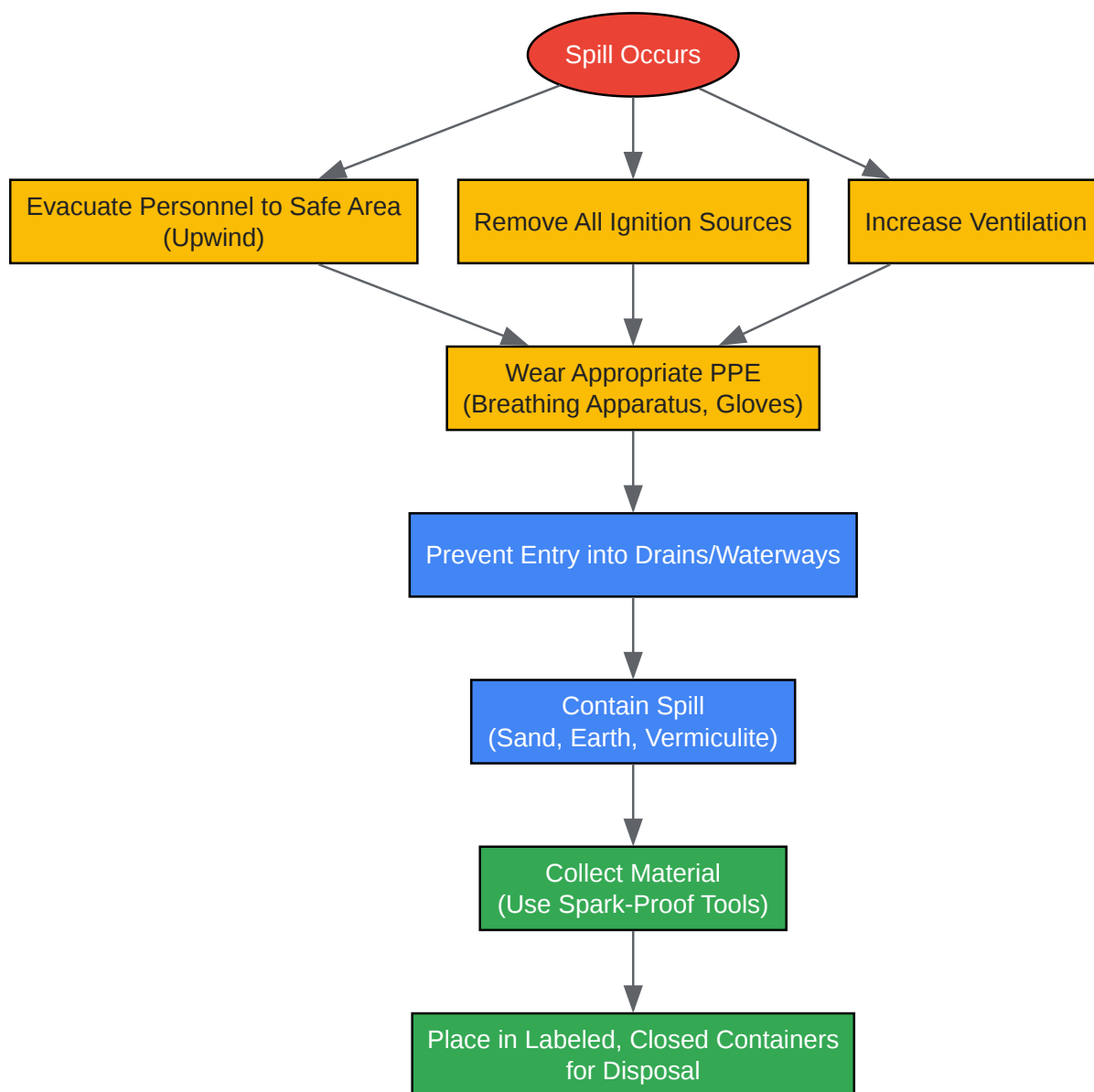
- Store containers tightly closed in a dry, cool, and well-ventilated place[4][9][11].
- Keep the substance away from heat, sparks, open flames, and other ignition sources[4][5][6].
- Store locked up and apart from incompatible materials such as strong oxidizing agents[5][9][11].

Emergency Procedures

4.1. First-Aid Measures

Exposure Route	First-Aid Protocol	Source(s)
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor.	[11][12]
Skin Contact	Immediately remove all contaminated clothing. Flush skin and hair with running water (and soap if available). Seek medical attention if irritation occurs or persists.	[4][6][11]
Eye Contact	Rinse cautiously and immediately with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.	[4][11][12]
Ingestion	Do NOT induce vomiting. Rinse mouth. Never give anything by mouth to an unconscious person. Seek immediate medical assistance.	[11]

4.2. Spill Response Protocol In the event of a spill, a clear and immediate response is critical to mitigate hazards.



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References

- 1. Hexabromobenzene - Wikipedia [en.wikipedia.org]
- 2. Hexabromobenzene | C6Br6 | CID 6905 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. scantecnordic.se [scantecnordic.se]
- 5. cdn.chemservice.com [cdn.chemservice.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. isotope.com [isotope.com]
- 8. accustandard.com [accustandard.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. Hexabromobenzene | lookchem [lookchem.com]
- 11. fishersci.com [fishersci.com]
- 12. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Hexabromobenzene-13C6 safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15582477#hexabromobenzene-13c6-safety-data-sheet-and-handling-precautions]

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